

Application Notes and Protocols for Preparing **cis-ACCP** Stock Solution

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Compound of Interest

Compound Name: *cis-ACCP*

Cat. No.: B15576514

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Introduction

cis-ACCP (cis-2-aminocyclohexylcarbamoylphosphonic acid) is an orally active and selective inhibitor of matrix metalloproteinase-2 (MMP-2) and matrix metalloproteinase-9 (MMP-9), with IC₅₀ values of 4 μ M and 20 μ M, respectively[1]. Accurate preparation of a stable stock solution is the first critical step for reliable and reproducible in vitro and in vivo experiments. These application notes provide detailed protocols for the preparation, storage, and handling of **cis-ACCP** stock solutions.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **cis-ACCP** is provided in the table below. This information is essential for calculating the required mass of the compound to achieve a desired stock solution concentration.

Property	Value	Reference
Synonyms	cis-2-Aminocyclohexylcarbamoylphosphonic acid	[2]
Molecular Formula	C ₇ H ₁₅ N ₂ O ₄ P	[2]
Molecular Weight	222.18 g/mol	[2]
Appearance	Solid	
CAS Number	777075-44-2	

Stock Solution Preparation

The choice of solvent is critical for dissolving **cis-ACCP** and maintaining its stability. Based on available information, Dimethyl Sulfoxide (DMSO) is the recommended solvent for preparing a stock solution. While the compound may have some solubility in water, specific concentrations are not readily available, and additional steps for sterilization are required.

Recommended Solvents and Storage

Solvent	Recommended Storage Temperature	Shelf Life
DMSO	-20°C	1 month[1]
-80°C	6 months[1]	

Note: It is highly recommended to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles, which can lead to degradation of the compound[1].

Protocol for Preparing a 10 mM cis-ACCP Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **cis-ACCP** in DMSO. Adjust the calculations accordingly for a different desired concentration.

Materials:

- **cis-ACCP** powder
- Dimethyl Sulfoxide (DMSO), anhydrous
- Calibrated analytical balance
- Sterile microcentrifuge tubes or cryovials
- Pipettes and sterile pipette tips
- Vortex mixer

Procedure:

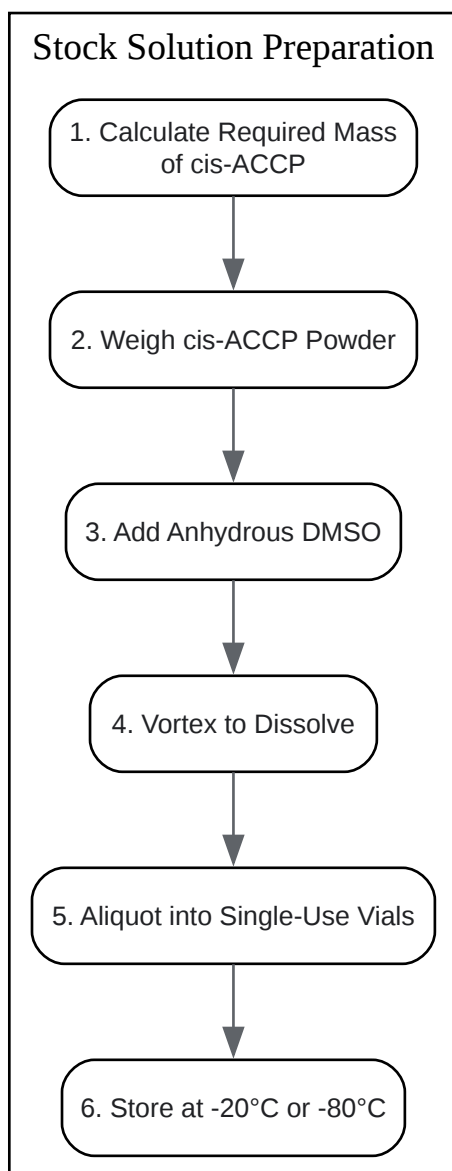
- Calculate the required mass of **cis-ACCP**:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 222.18 \text{ g/mol} \times 1000 \text{ mg/g} = 2.2218 \text{ mg}$
- Weighing the **cis-ACCP**:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh out approximately 2.22 mg of **cis-ACCP** powder into the tube. Record the exact weight.
- Dissolving the **cis-ACCP**:
 - Based on the actual weight of the **cis-ACCP**, calculate the precise volume of DMSO required to achieve a 10 mM concentration.
 - $\text{Volume (mL)} = (\text{Mass (mg)} / 222.18 \text{ g/mol}) / 10 \text{ mmol/L}$
 - Add the calculated volume of anhydrous DMSO to the microcentrifuge tube containing the **cis-ACCP** powder.

- Cap the tube tightly and vortex thoroughly until the compound is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary, but avoid excessive heat.
- Aliquoting and Storage:
 - Once fully dissolved, dispense the stock solution into single-use, sterile cryovials.
 - Label each aliquot clearly with the compound name, concentration, date of preparation, and solvent.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months)[1].

Experimental Workflow and Diagrams

Stock Solution Preparation Workflow

The following diagram illustrates the key steps in preparing the **cis-ACCP** stock solution.

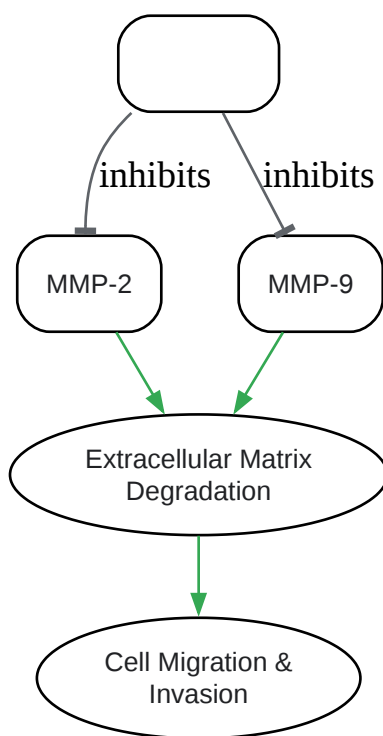


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Caption: Workflow for preparing **cis-ACCP** stock solution.

Signaling Pathway Inhibition

cis-ACCP is known to inhibit the activity of MMP-2 and MMP-9, which are key enzymes involved in the degradation of the extracellular matrix (ECM). This inhibition can impact cellular processes such as migration and invasion.



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Caption: Inhibition of MMP-2/9 by **cis-ACCP**.

Safety Precautions

Standard laboratory safety practices should be followed when handling **cis-ACCP** and DMSO.

- Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves.
- Handle the **cis-ACCP** powder in a well-ventilated area or a chemical fume hood to avoid inhalation.
- DMSO is readily absorbed through the skin and can carry other dissolved substances with it. Avoid direct contact with skin and eyes.
- Consult the Material Safety Data Sheet (MSDS) for **cis-ACCP** for detailed safety information.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Cis-2-aminocyclohexylcarbamoylphosphonic acid | C₇H₁₅N₂O₄P | CID 44457233 - PubChem [pubchem.ncbi.nlm.nih.gov]
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